

Propylene Glycol Monoethyl Ether (PGME) α -Isomer: A Technical Overview

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Compound of Interest

Compound Name: 2-Ethoxy-1-propanol

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical, toxicological, and safety properties of the alpha isomer of propylene glycol monoethyl ether (PGME), also known as 1-ethoxy-2-propanol. This document is intended to serve as a key resource for professionals in research, development, and safety assessment.

Chemical Identity and Structure

Propylene glycol monoethyl ether is a member of the P-series glycol ether family. It is produced through the reaction of propylene oxide with ethanol.^{[1][2]} This process results in a mixture of two isomers: the alpha isomer (1-ethoxy-2-propanol), which is the primary product, and the beta isomer (**2-ethoxy-1-propanol**). Commercial grades of propylene glycol monoethyl ether typically contain 98% or more of the alpha isomer.^[3] The alpha isomer is a secondary alcohol and is the more thermodynamically favored product of synthesis.^[4]

Physicochemical Properties

The alpha isomer of PGME is a colorless liquid with a mild, ether-like odor.^{[1][2][5]} It is a hygroscopic solvent, meaning it readily absorbs moisture from the air.^{[1][2]} It is completely miscible with water and a wide range of organic solvents, making it a versatile and effective solvent for various applications, including in resins, inks, and adhesives.^{[1][2][6]}

The key physicochemical properties of propylene glycol monoethyl ether alpha isomer are summarized in the table below.

Property	Value	Reference
Synonyms	1-Ethoxy-2-propanol, Propylene glycol ethyl ether	[1] [2] [7] [8]
CAS Number	1569-02-4	[1] [7] [8] [9] [10]
Molecular Formula	C5H12O2	[1] [2] [7] [9]
Molecular Weight	104.15 g/mol	[7] [8] [9] [11]
Boiling Point	132 - 134.5 °C at 1013 hPa	[2] [12] [13]
Melting Point	-70 °C to -100 °C	[2] [12] [13]
Density	0.897 g/cm ³ at 20 °C	[12] [13]
Vapor Pressure	10 - 12 hPa at 20 °C	[2] [12]
Flash Point (Closed Cup)	38.5 - 40 °C	[1] [2] [5] [9] [12]
Water Solubility	Miscible in any proportion (36.6 g/100 mL at 25°C)	[2] [5] [12]
n-Octanol/Water Partition Coefficient (Log Kow)	1.46 (pH 7, 20 °C)	[12]

Toxicological Profile

The toxicological properties of propylene glycol monoethyl ether are important for its safe handling and use. The available data indicates that it has low acute toxicity but can cause irritation to the eyes and skin. Inhalation of high concentrations of vapor may lead to drowsiness or dizziness.[\[3\]](#)[\[14\]](#)

A summary of the available toxicological data is presented in the following table.

Endpoint	Result	Reference
Acute Dermal Toxicity	LD50 > 2000 mg/kg (Rabbit, OECD 402)	[10]
Acute Oral Toxicity	LD50: 3,739 mg/kg (male rat), 4,277 mg/kg (female rat) (OECD 401 or equivalent) for a related compound (PGME)	[10]
Acute Inhalation Toxicity	LC50 > 30.02 mg/l (4h, Rat, OECD 403) for a related compound (PGME)	[10]
Skin Irritation/Corrosion	Causes skin irritation (OECD 404)	[14]
Eye Irritation/Corrosion	Causes serious eye irritation (OECD 405)	[3][13][14]
Specific Target Organ Toxicity (Single Exposure)	May cause drowsiness or dizziness (STOT SE 3)	[9][13][14]

Experimental Protocols

The determination of the physicochemical and toxicological properties of chemical substances is governed by internationally recognized guidelines to ensure consistency and reliability of data. The following sections provide an overview of the standard methodologies used for the key properties of propylene glycol monoethyl ether alpha isomer.

Physicochemical Properties

- Boiling Point (OECD Test Guideline 103): This guideline describes several methods for determining the boiling point of a liquid.[5][12][15] A common method involves heating the liquid and observing the temperature at which its vapor pressure equals the atmospheric pressure.[5][12] The dynamic method, which can also be used to determine vapor pressure, is one of the accepted procedures.[5][12]

- **Density of Liquids (OECD Test Guideline 109):** This guideline outlines various methods for determining the density of liquids, such as the use of a hydrometer, an oscillating densitometer, or a pycnometer.[\[3\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#) The choice of method can depend on the viscosity of the liquid.[\[16\]](#)[\[17\]](#)
- **Water Solubility (OECD Test Guideline 105):** This guideline provides methods for determining the water solubility of a substance.[\[19\]](#)[\[20\]](#)[\[21\]](#)[\[22\]](#) The flask method is suitable for substances with solubility above 10^{-2} g/L and involves stirring the substance in water until saturation is reached, followed by concentration analysis.[\[19\]](#)[\[23\]](#)
- **Flash Point (ASTM D3278):** This standard test method covers the determination of the flash point of liquids using a small-scale closed-cup apparatus.[\[4\]](#)[\[7\]](#)[\[10\]](#)[\[24\]](#) A small sample of the liquid is heated, and an ignition source is periodically applied to the vapor space to determine the lowest temperature at which a flash occurs.[\[2\]](#)

Toxicological Properties

- **Acute Dermal Toxicity (OECD Test Guideline 402):** This test is used to assess the short-term toxic effects of a substance applied to the skin.[\[6\]](#)[\[13\]](#)[\[25\]](#)[\[26\]](#) A specified dose of the substance is applied to a shaved area of the skin of test animals (typically rabbits or rats), and the animals are observed for signs of toxicity and mortality over a period of 14 days.[\[13\]](#)[\[27\]](#)
- **Acute Dermal Irritation/Corrosion (OECD Test Guideline 404):** This guideline evaluates the potential of a substance to cause skin irritation or corrosion.[\[8\]](#)[\[14\]](#)[\[28\]](#)[\[29\]](#)[\[30\]](#) A small amount of the test substance is applied to the skin of a test animal (usually a rabbit) for a period of up to four hours, and the skin is then observed for signs of erythema (redness) and edema (swelling) at specific intervals.[\[8\]](#)[\[28\]](#)[\[29\]](#)
- **Acute Eye Irritation/Corrosion (OECD Test Guideline 405):** This test is designed to determine the potential of a substance to cause irritation or corrosion to the eyes.[\[1\]](#)[\[9\]](#)[\[11\]](#)[\[31\]](#)[\[32\]](#) A single dose of the substance is applied to the conjunctival sac of one eye of an animal (typically an albino rabbit), with the other eye serving as a control.[\[11\]](#)[\[31\]](#) The eyes are then examined for lesions of the cornea, iris, and conjunctiva at specified time points.[\[11\]](#)

Applications and Uses

Propylene glycol monoethyl ether alpha isomer is a versatile solvent with a wide range of industrial and commercial applications. Its excellent solvency for various resins, including epoxies, acrylics, and polyurethanes, makes it a valuable component in the formulation of:

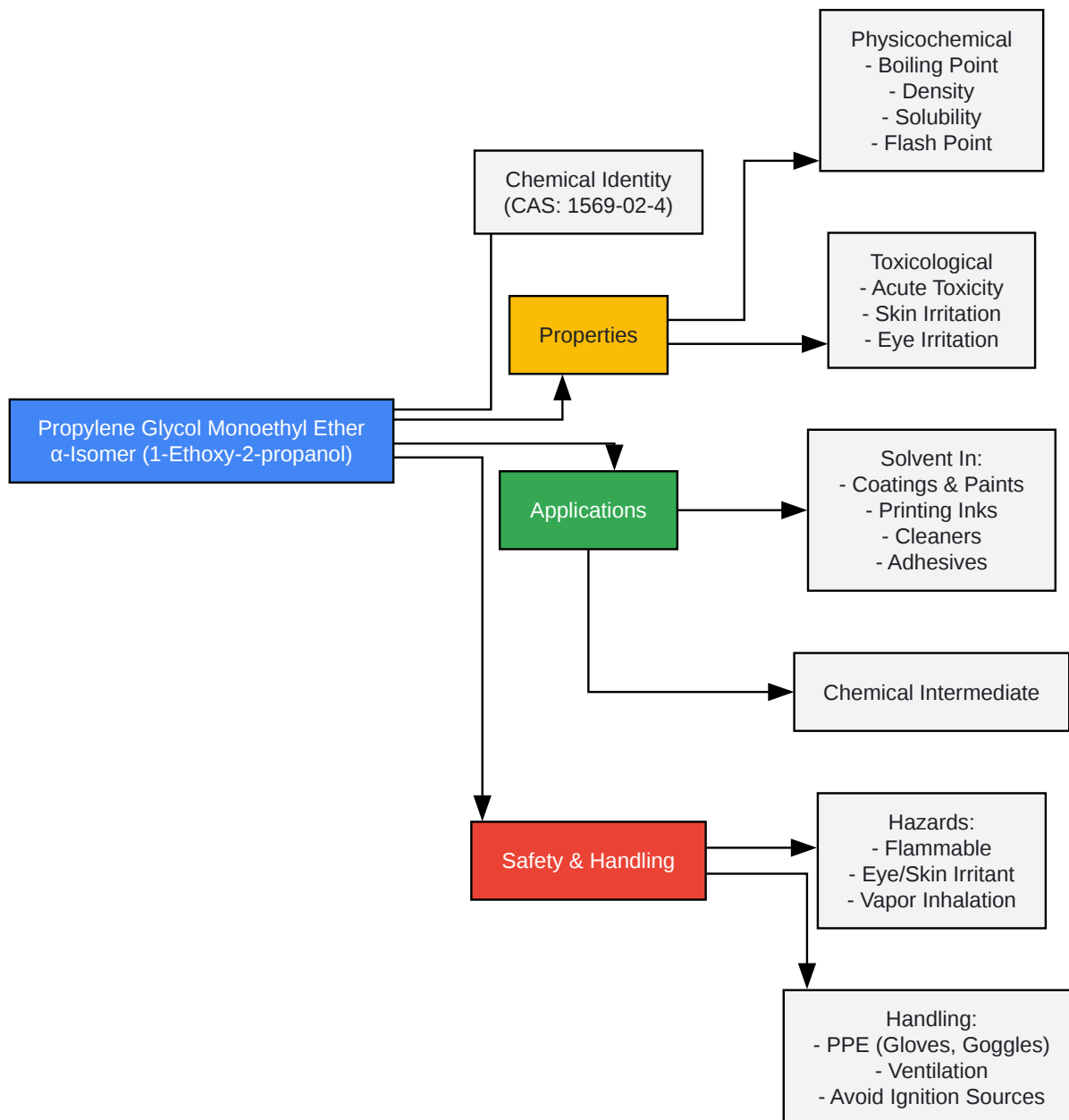
- **Coatings and Paints:** It is used as a solvent in lacquers, varnishes, and both water-based and solvent-based paints to regulate flow, leveling, and coalescence.[\[1\]](#)[\[2\]](#)
- **Printing Inks:** It serves as a carrier solvent in flexographic and other printing inks.[\[1\]](#)[\[2\]](#)
- **Cleaners:** Due to its good solvency and coupling properties, it is used in industrial, commercial, and household cleaning formulations.[\[2\]](#)
- **Adhesives and Inks:** It is a solvent for various adhesives and in the formulation of inks for writing instruments.[\[1\]](#)
- **Chemical Intermediate:** It is used as an intermediate in the production of other chemicals, such as agrochemicals and de-icing/anti-icing formulations.[\[1\]](#)[\[2\]](#)

Safety and Handling

Propylene glycol monoethyl ether alpha isomer is a flammable liquid and vapor.[\[5\]](#)[\[9\]](#)[\[12\]](#)[\[13\]](#) It should be kept away from heat, sparks, open flames, and other ignition sources.[\[30\]](#) The substance can form explosive peroxides, especially upon prolonged storage.[\[5\]](#) It is important to wear appropriate personal protective equipment, including protective gloves, eye protection, and respiratory protection if ventilation is inadequate, when handling this chemical.[\[5\]](#)[\[30\]](#)

Logical Relationships of Propylene Glycol Monoethyl Ether α -Isomer Information

The following diagram illustrates the logical flow of information related to propylene glycol monoethyl ether α -isomer, from its fundamental identity to its practical applications and safety considerations.



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Caption: Logical overview of Propylene Glycol Monoethyl Ether α-Isomer characteristics.

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